

Physical and chemical properties of (Rac)-Valsartan-d9

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Compound of Interest

Compound Name: (Rac)-Valsartan-d9

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(Rac)-Valsartan-d9: A Comprehensive Technical Guide

This in-depth technical guide provides a detailed overview of the physical and chemical properties of **(Rac)-Valsartan-d9**, a deuterated analog of the angiotensin II receptor blocker, Valsartan. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry who utilize labeled compounds for quantitative analysis and metabolic studies.

Core Physical and Chemical Properties

(Rac)-Valsartan-d9 is a stable, isotopically labeled form of Valsartan, where nine hydrogen atoms have been replaced by deuterium. This labeling makes it an ideal internal standard for mass spectrometry-based quantification of Valsartan in biological matrices.^{[1][2]}

Quantitative Data Summary

The key physical and chemical properties of **(Rac)-Valsartan-d9** are summarized in the table below. It is important to note that while some properties like melting and boiling points are not readily available in published literature, the provided data is based on information from various suppliers and analytical documentation.

Property	Value	Source/Method
Molecular Formula	C ₂₄ H ₂₀ D ₉ N ₅ O ₃	Mass Spectrometry
Molecular Weight	444.57 g/mol	Calculated
CAS Number	1089736-73-1 (for S-isomer)	Chemical Abstracts Service
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (30 mg/ml)	Supplier Data[3]
Purity	≥98% (isotopic purity)	HPLC, Mass Spectrometry
Storage	Store at -20°C for long-term stability.[4][5]	Supplier Recommendation

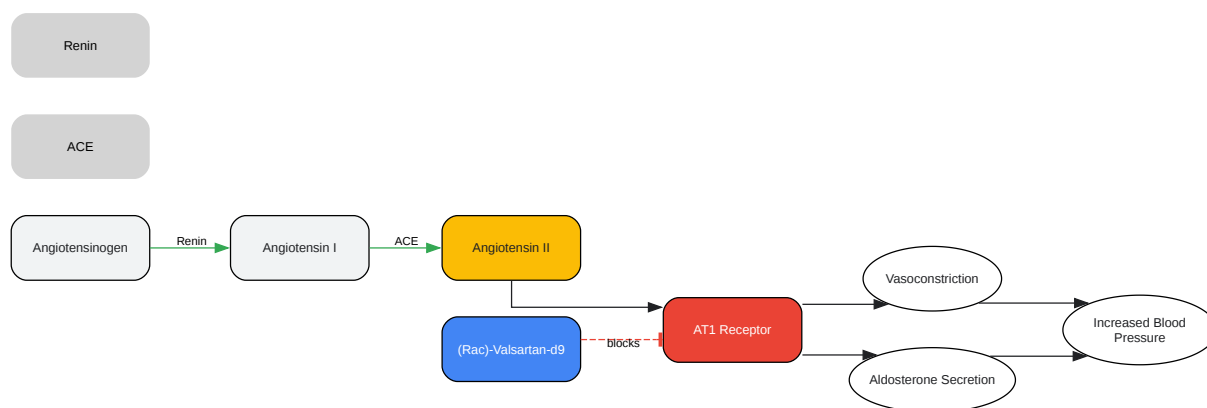
Note: Specific melting and boiling point data for **(Rac)-Valsartan-d9** are not consistently reported in publicly available sources.

Mechanism of Action and Signaling Pathways

The pharmacological activity of **(Rac)-Valsartan-d9** is identical to that of unlabeled Valsartan. Deuterium labeling does not alter the mechanism of action, which involves the blockade of the angiotensin II receptor type 1 (AT1).[6][7][8]

Renin-Angiotensin-Aldosterone System (RAAS) Inhibition

Valsartan is a potent and selective antagonist of the AT1 receptor, a key component of the Renin-Angiotensin-Aldosterone System (RAAS). By blocking the binding of angiotensin II to the AT1 receptor, Valsartan inhibits vasoconstriction and the release of aldosterone, leading to a reduction in blood pressure.[6][7][8][9]

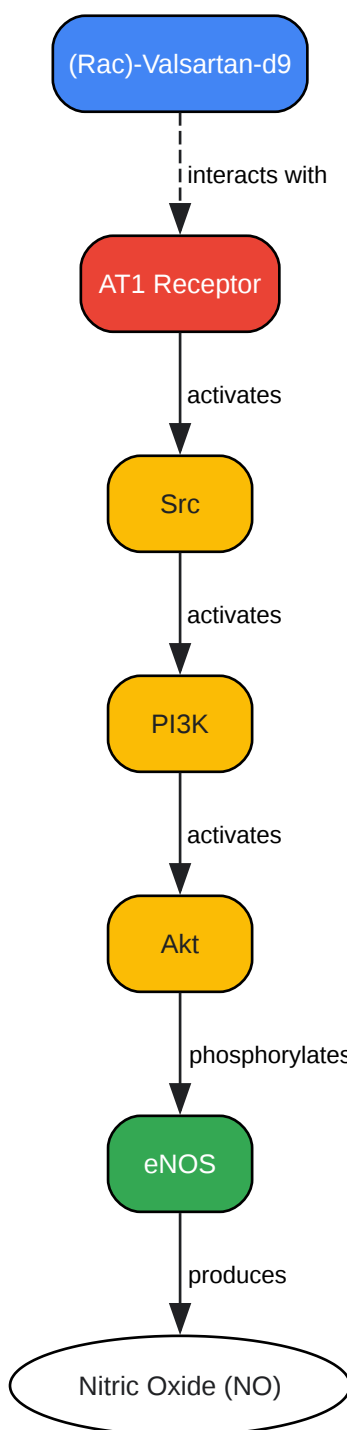


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Valsartan's inhibition of the RAAS pathway.

Modulation of the Src/PI3K/Akt Signaling Pathway

Beyond its primary role in RAAS inhibition, Valsartan has been shown to increase the bioavailability of nitric oxide (NO) in endothelial cells. This effect is mediated through the activation of the Src/PI3K/Akt signaling pathway, leading to the phosphorylation of endothelial nitric oxide synthase (eNOS).^[4]



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Valsartan's influence on the Src/PI3K/Akt pathway.

Experimental Protocols

Detailed methodologies for the characterization and quantification of **(Rac)-Valsartan-d9** are crucial for its effective use in research. The following protocols are based on established methods for Valsartan and can be adapted for its deuterated analog.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the primary technique for the quantification of Valsartan in biological samples, with **(Rac)-Valsartan-d9** serving as the internal standard.^[1]

Objective: To develop a sensitive and specific method for the quantification of Valsartan.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole) with an Electrospray Ionization (ESI) source

Chromatographic Conditions (Example):

- Column: A reverse-phase C18 column (e.g., 50 mm x 2.1 mm, 1.8 µm).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.

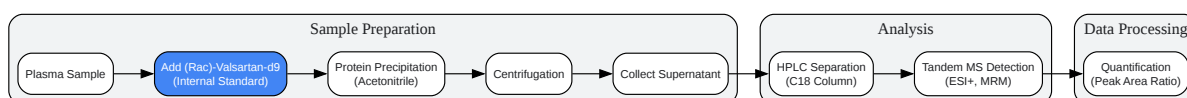
Mass Spectrometric Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:

- Valsartan: m/z 436.2 $\rightarrow$ 291.2
- **(Rac)-Valsartan-d9**: m/z 445.2 $\rightarrow$ 298.2
- Collision Energy and other MS parameters: To be optimized for the specific instrument.

Sample Preparation (Plasma):

- To 100 μ L of plasma, add 10 μ L of **(Rac)-Valsartan-d9** internal standard solution (e.g., 100 ng/mL in methanol).
- Precipitate proteins by adding 300 μ L of acetonitrile.
- Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.



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Workflow for LC-MS/MS quantification of Valsartan.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the identity and structure of **(Rac)-Valsartan-d9**, and to verify the position and extent of deuterium incorporation.

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Dissolve 5-10 mg of **(Rac)-Valsartan-d9** in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).

¹H NMR Spectroscopy:

- The ¹H NMR spectrum of **(Rac)-Valsartan-d9** will be similar to that of Valsartan, but with the absence of signals corresponding to the nine deuterated positions on the pentanoyl group. The remaining protons on the biphenylmethyl and valine moieties should be observable.

¹³C NMR Spectroscopy:

- The ¹³C NMR spectrum will show signals for all carbon atoms. The carbons attached to deuterium will exhibit characteristic multiplets due to C-D coupling and may have slightly different chemical shifts compared to the non-deuterated analog.

Infrared (IR) Spectroscopy

IR spectroscopy can be used to identify the functional groups present in **(Rac)-Valsartan-d9**.

Objective: To obtain an IR spectrum for functional group analysis.

Instrumentation:

- Fourier Transform Infrared (FTIR) Spectrometer.

Sample Preparation:

- Prepare a KBr pellet containing a small amount of **(Rac)-Valsartan-d9** or analyze as a thin film.

Expected Spectral Features:

- The IR spectrum will show characteristic absorption bands for the carboxylic acid O-H and C=O stretches, the amide C=O stretch, and aromatic C-H stretches.
- A key feature for the deuterated compound will be the appearance of C-D stretching vibrations, typically in the range of 2100-2250 cm⁻¹, which are absent in the spectrum of unlabeled Valsartan.

Conclusion

(Rac)-Valsartan-d9 is an indispensable tool for the accurate and reliable quantification of Valsartan in pharmacokinetic and drug metabolism studies. Its physical and chemical properties are well-defined, and established analytical methods can be readily adapted for its use. The understanding of its mechanism of action, identical to the parent drug, provides the necessary context for its application in pharmacological research. This guide provides a comprehensive foundation for researchers and scientists working with this important deuterated internal standard.

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